

# Essential Safety and Handling Protocols for TES-d15

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## Compound of Interest

Compound Name: TES-d15

Cat. No.: B12297144

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This guide provides crucial safety and logistical information for the proper handling and disposal of **TES-d15**, a deuterated form of TES (2-[Tris(hydroxymethyl)methylamino]-1-ethanesulfonic acid). Adherence to these procedures is vital for ensuring a safe laboratory environment for researchers, scientists, and drug development professionals.

## Personal Protective Equipment (PPE)

Under normal laboratory conditions, the following personal protective equipment is recommended when handling **TES-d15** to minimize exposure and ensure personal safety.<sup>[1]</sup>

PPE Category	Item	Specification
Eye/Face Protection	Safety Glasses or Goggles	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. <a href="#">[1]</a> <a href="#">[2]</a>
Skin and Body Protection	Gloves	Wear appropriate protective gloves to prevent skin contact. <a href="#">[1]</a>
Lab Coat/Protective Clothing	Wear appropriate protective clothing to prevent skin exposure. <a href="#">[1]</a>	
Respiratory Protection	Not Required	Under normal use conditions, respiratory protection is not necessary. <a href="#">[1]</a> <a href="#">[2]</a>

## Health and Safety Information

Hazard	Description
Acute Toxicity	Not classified as hazardous.
Skin Corrosion/Irritation	May cause mild skin irritation upon prolonged contact.
Serious Eye Damage/Irritation	May cause eye irritation.
Inhalation	Avoid inhalation of dust. <a href="#">[1]</a>
Ingestion	Avoid ingestion. <a href="#">[1]</a>

## Handling and Storage

Proper handling and storage of **TES-d15** are essential to maintain its integrity and prevent contamination or degradation.

Procedure	Guideline
Handling	- Avoid contact with skin, eyes, and clothing.[1] [3] - Avoid dust formation.[1][2] - Handle in accordance with good industrial hygiene and safety practices.[1]
Storage	- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][2][3] - Incompatible with oxidizing agents.[1]

## Accidental Release and Disposal Plan

In the event of a spill or the need for disposal, the following procedures should be followed.

Plan	Action
Spill Response	Sweep up the material and shovel it into suitable containers for disposal.[1][2]
Disposal	Dispose of in suitable, closed containers.[1] Follow all local, state, and federal regulations for chemical waste disposal.

## Experimental Workflow for Handling TES-d15

The following diagram outlines the standard operational workflow for safely handling **TES-d15** from receipt to disposal.



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### TES-d15 Safe Handling Workflow

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## References

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